

Application Note: Comprehensive Characterization of N-(Oxolan-3-yl)azetidin-3-amine

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Compound of Interest

Compound Name: N-(Oxolan-3-yl)azetidin-3-amine

Cat. No.: B13180985

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Introduction and Rationale

N-(Oxolan-3-yl)azetidin-3-amine is a saturated heterocyclic compound featuring a strained four-membered azetidine ring linked to a five-membered oxolane (tetrahydrofuran) ring via a secondary amine bridge. The unique combination of these moieties—a strained, basic nitrogen heterocycle and a polar ether ring—makes it a molecule of interest in medicinal chemistry and drug discovery programs.[1][2] The rigidity of the azetidine scaffold can be a valuable feature in designing ligands for specific biological targets.[3][4]

The unequivocal confirmation of the structure and the rigorous assessment of purity are paramount for any downstream application, from biological screening to preclinical development. The presence of multiple heteroatoms, stereocenters, and strained ring systems necessitates a multi-faceted analytical approach. This document provides a comprehensive guide, outlining a suite of robust analytical methods and detailed protocols for the definitive characterization of **N-(Oxolan-3-yl)azetidin-3-amine**. The causality behind experimental choices is explained to empower researchers to adapt these methods for related structures.

Molecular Structure and Key Analytical Features

IUPAC Name: **N-(Oxolan-3-yl)azetidin-3-amine** Molecular Formula: $C_7H_{14}N_2O$ Molecular

Weight: 142.20 g/mol

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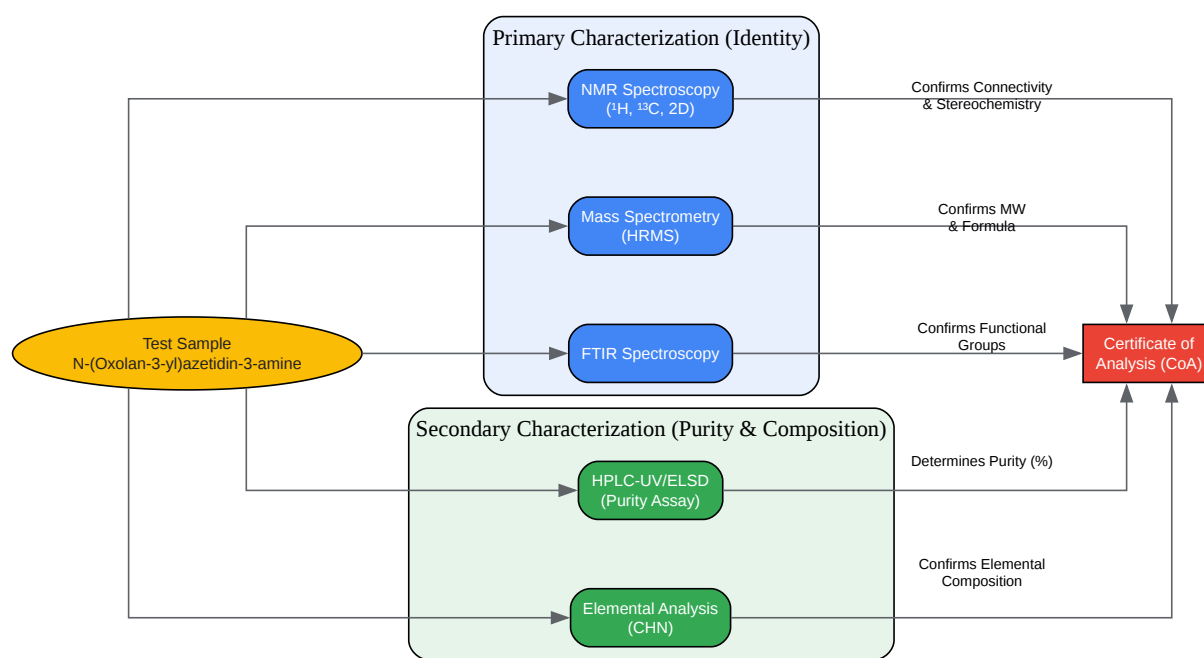
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The structure presents several key features that will be probed by the analytical techniques described herein:

- **Secondary Amine (N-H):** A key functional group, identifiable by IR and NMR spectroscopy. Its basicity influences chromatographic behavior.
- **Azetidine Ring:** A strained four-membered ring. The protons on this ring will have characteristic chemical shifts and coupling patterns in NMR due to ring strain.^{[5][6]}
- **Oxolane (THF) Ring:** A five-membered ether ring. The C-O-C ether linkage is a key feature for IR spectroscopy.
- **Chiral Centers:** The C3 positions of both the azetidine and oxolane rings are potential chiral centers, which can lead to complex NMR spectra.
- **Nitrogen Atoms:** The presence of two nitrogen atoms is a critical determinant for mass spectrometry, following the Nitrogen Rule.^{[7][8]}

Integrated Analytical Workflow

A logical and integrated workflow ensures that data from each analytical technique is used to build a complete and validated profile of the compound. The results from spectroscopic methods confirm the identity, while chromatographic and elemental analyses establish purity and elemental composition, respectively.



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Caption: Integrated workflow for the comprehensive characterization of the target molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful technique for the unambiguous structural elucidation of organic molecules. For **N-(Oxolan-3-yl)azetidin-3-amine**, both 1D (^1H , ^{13}C) and 2D (e.g., COSY, HSQC) experiments are essential for assigning all proton and carbon signals, especially given the potential for spectral overlap and complex coupling patterns from the two ring systems.[5]

Experimental Protocol: ^1H and ^{13}C NMR

- **Sample Preparation:** Dissolve 5-10 mg of the sample in ~0.6 mL of a suitable deuterated solvent (e.g., DMSO- d_6 , $CDCl_3$, or D_2O). The choice of solvent is critical; DMSO- d_6 is often preferred as it allows for the clear observation of the exchangeable N-H proton.
- **Instrument Setup:** Acquire spectra on a 400 MHz or higher field NMR spectrometer.
- **1H NMR Acquisition:**
 - **Pulse Program:** Standard single pulse (zg30).
 - **Spectral Width:** ~16 ppm.
 - **Relaxation Delay (D1):** 2-5 seconds.
 - **Number of Scans:** 16-64, to achieve adequate signal-to-noise.
- **^{13}C NMR Acquisition:**
 - **Pulse Program:** Proton-decoupled pulse program (e.g., zgpg30).
 - **Spectral Width:** ~220 ppm.
 - **Relaxation Delay (D1):** 2 seconds.
 - **Number of Scans:** 1024 or more, as ^{13}C has low natural abundance.
- **Data Processing:** Apply Fourier transform, phase correction, and baseline correction. Reference the spectra to the residual solvent peak or an internal standard (TMS).

Expected Results and Interpretation

The chemical shifts are highly dependent on the solvent and substitution. The following table provides predicted ranges based on typical values for azetidine and tetrahydrofuran derivatives.^{[6][9]}

Atom Assignment	Technique	Expected Chemical Shift (ppm)	Rationale & Key Insights
Azetidine CH (C3-H)	^1H NMR	3.5 - 4.5	Deshielded proton attached to the carbon bearing the nitrogen. Will likely appear as a multiplet.
Azetidine CH ₂ (C2,4-H)	^1H NMR	3.8 - 4.8	Diastereotopic protons due to the adjacent chiral center, potentially appearing as complex multiplets or distinct signals. [9]
Oxolane CH (C3-H)	^1H NMR	3.3 - 4.2	Deshielded proton on the carbon attached to the amine nitrogen.
Oxolane CH ₂ (C2,5-H)	^1H NMR	3.6 - 4.0	Protons adjacent to the ether oxygen, typically deshielded.
Oxolane CH ₂ (C4-H)	^1H NMR	1.8 - 2.5	More shielded alkyl protons on the oxolane ring.
Amine N-H	^1H NMR	1.0 - 4.0 (broad)	Position is highly variable and solvent-dependent. Signal will disappear upon D ₂ O exchange. [7]
Azetidine C3	^{13}C NMR	45 - 60	Carbon atom directly bonded to the amine nitrogen.
Azetidine C2,4	^{13}C NMR	50 - 65	Ring carbons adjacent to the azetidine nitrogen.

Oxolane C3	^{13}C NMR	55 - 70	Carbon atom bonded to the amine nitrogen.
Oxolane C2,5	^{13}C NMR	65 - 75	Carbons adjacent to the ether oxygen.
Oxolane C4	^{13}C NMR	25 - 35	More shielded alkyl carbon.

Expert Insight: Due to the conformational dynamics of the two rings and the presence of chiral centers, significant signal overlap in the ^1H NMR spectrum is expected. A 2D COSY experiment is crucial to establish proton-proton coupling networks within each ring, while an HSQC experiment will definitively link each proton to its directly attached carbon.[5]

Mass Spectrometry (MS)

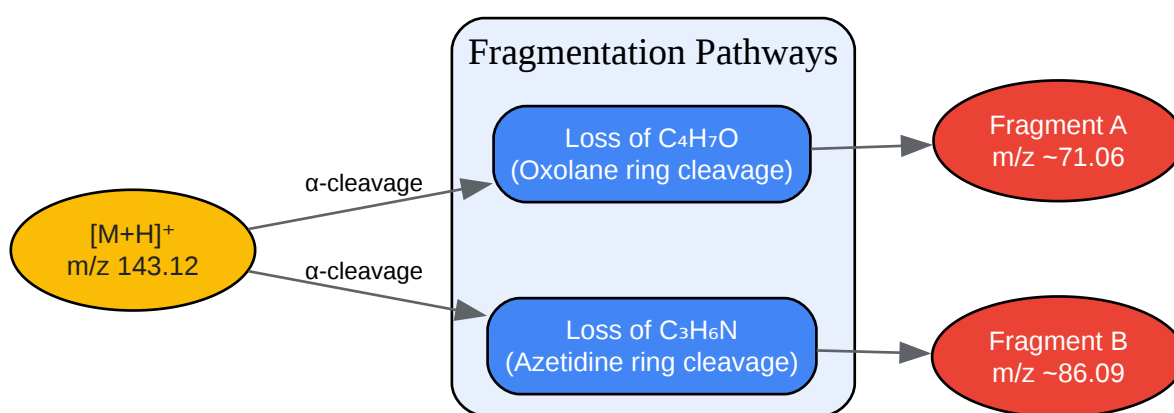
Mass spectrometry is indispensable for confirming the molecular weight and providing structural information through fragmentation analysis. High-resolution mass spectrometry (HRMS) is recommended to confirm the elemental composition.

Experimental Protocol: ESI-HRMS

- **Sample Preparation:** Prepare a dilute solution of the sample (~0.1 mg/mL) in a suitable solvent such as methanol or acetonitrile, often with a small amount of formic acid (0.1%) to promote protonation.
- **Instrumentation:** Use an electrospray ionization (ESI) source coupled to a high-resolution mass analyzer (e.g., TOF or Orbitrap).
- **Acquisition Mode:** Acquire data in positive ion mode, as the amine functionalities are readily protonated.
- **Data Analysis:** Identify the protonated molecular ion $[\text{M}+\text{H}]^+$. Use the high-resolution data to calculate the elemental formula and compare it with the theoretical formula ($\text{C}_7\text{H}_{15}\text{N}_2\text{O}^+$ for the protonated species).

Expected Results and Interpretation

- **Molecular Ion:** The compound contains two nitrogen atoms. According to the Nitrogen Rule, a compound with an even number of nitrogen atoms will have an even nominal molecular weight.[7][8] The theoretical exact mass is 142.1106. The primary observed ion in ESI-MS will be the protonated molecule, $[M+H]^+$, at m/z 143.1184.
- **Fragmentation:** Amines characteristically undergo α -cleavage (cleavage of the C-C bond adjacent to the nitrogen).[10][11] This results in the formation of a stable, resonance-delocalized iminium ion. For this molecule, fragmentation could occur on either side of the secondary amine, leading to characteristic fragment ions.



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Caption: Predicted major fragmentation pathways in ESI-MS/MS.

High-Performance Liquid Chromatography (HPLC)

HPLC is the gold standard for determining the purity of pharmaceutical compounds. Due to the polar and basic nature of **N-(Oxolan-3-yl)azetidin-3-amine** and its lack of a strong UV chromophore, method development requires careful consideration.[12]

Experimental Protocol: Purity Assessment

- **Rationale:** Standard reversed-phase (C18) columns can exhibit poor peak shape (tailing) for basic amines. Hydrophilic Interaction Chromatography (HILIC) is an excellent alternative for retaining and separating highly polar compounds.[12] Alternatively, reversed-phase with an ion-pairing agent or a low-pH mobile phase can be effective. An Evaporative Light Scattering

Detector (ELSD) or Charged Aerosol Detector (CAD) is recommended due to the lack of a UV chromophore.

- Chromatographic System: HPLC system equipped with a pump, autosampler, column oven, and a suitable detector (ELSD/CAD).
- Column: HILIC column (e.g., Amide or Silica-based, 150 x 4.6 mm, 3.5 μ m).
- Mobile Phase:
 - A: Water with 0.1% Formic Acid
 - B: Acetonitrile with 0.1% Formic Acid
- Gradient Elution: A gradient from high organic (e.g., 95% B) to lower organic content over 15-20 minutes is a good starting point for HILIC.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Injection Volume: 5-10 μ L.
- Sample Preparation: Dissolve the sample in a 50:50 mixture of Acetonitrile/Water at a concentration of ~1 mg/mL.
- Data Analysis: Integrate the area of all peaks. Calculate the purity by dividing the area of the main peak by the total area of all peaks and multiplying by 100.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid and simple method to confirm the presence of key functional groups within the molecule.

Experimental Protocol: ATR-FTIR

- Sample Preparation: Place a small amount of the solid sample directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.

- **Data Acquisition:** Collect the spectrum over a range of 4000-600 cm^{-1} .
- **Data Processing:** Perform a background subtraction using the spectrum of the empty ATR crystal.

Expected Results and Interpretation

The FTIR spectrum will provide a characteristic fingerprint for the molecule, confirming the presence of the amine and ether functionalities.

Vibrational Mode	Expected Wavenumber (cm^{-1})	Appearance & Rationale
N-H Stretch	3350 - 3310	A single, sharp to moderately broad peak, characteristic of a secondary amine. [7] [13]
C-H Stretch (Aliphatic)	2960 - 2850	Strong, sharp peaks corresponding to the CH_2 and CH groups of the rings.
N-H Bend	1650 - 1580	A peak of variable intensity. Can sometimes be weak for secondary amines. [14]
C-O-C Stretch (Ether)	1150 - 1085	A strong, characteristic absorption for the oxolane ring ether linkage. [15]
C-N Stretch	1250 - 1020	A medium to weak band for the aliphatic amine C-N bonds. [13]

Elemental Analysis

Elemental analysis (CHN analysis) provides quantitative evidence of the elemental composition of the molecule, serving as a final confirmation of its empirical formula and purity.

Experimental Protocol: CHN Combustion Analysis

- **Sample Preparation:** Accurately weigh 2-3 mg of the dried, pure sample into a tin capsule.

- Instrumentation: Use a CHN elemental analyzer. The sample is combusted at high temperature in the presence of oxygen.
- Detection: The resulting gases (CO₂, H₂O, N₂) are separated and quantified by a thermal conductivity detector.
- Data Analysis: The instrument software calculates the weight percentages of Carbon, Hydrogen, and Nitrogen.

Expected Results

The experimental percentages should agree with the theoretical values for the formula C₇H₁₄N₂O within an acceptable margin of error (typically ±0.4%).

Element	Theoretical Percentage (%)
Carbon (C)	59.12
Hydrogen (H)	9.92
Nitrogen (N)	19.70

Trustworthiness Check: Historically, heterocyclic nitrogen compounds could be challenging to combust fully. Modern elemental analyzers with optimized oxidation conditions typically overcome this issue, providing reliable results for such structures.[\[16\]](#)

Conclusion

The combination of NMR spectroscopy, high-resolution mass spectrometry, FTIR, HPLC, and elemental analysis provides a self-validating system for the comprehensive characterization of **N-(Oxolan-3-yl)azetidin-3-amine**. NMR and MS definitively establish the molecular structure and connectivity, FTIR confirms the presence of key functional groups, HPLC assesses purity, and elemental analysis validates the elemental composition. Following these detailed protocols will ensure the generation of a complete and trustworthy analytical data package, which is essential for advancing research and development activities with this novel compound.

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